

N-Nitroso Epinephrine: A Technical Guide to Stability and Degradation Pathways

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Compound of Interest

Compound Name: *N-Nitroso Epinephrine*

CAS No.: 3006789-99-4

Cat. No.: B16341646

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The presence of N-nitrosamine impurities in pharmaceutical products has become a significant concern for regulatory agencies and drug manufacturers worldwide.[1][2][3][4] These compounds are classified as probable human carcinogens, necessitating strict control over their levels in drug substances and products.[1][5][6] **N-Nitroso Epinephrine** is the N-nitroso derivative of epinephrine, a critical medication for treating anaphylaxis, cardiac arrest, and other life-threatening conditions.[7][8][9] Given that epinephrine contains a secondary amine moiety, it is susceptible to nitrosation, leading to the formation of **N-Nitroso Epinephrine**. [1] This guide provides an in-depth technical overview of the potential stability and degradation pathways of **N-Nitroso Epinephrine**, drawing upon the known chemistry of N-nitrosamines and the established degradation profiles of epinephrine. Due to a scarcity of publicly available stability data specifically for **N-Nitroso Epinephrine**, this document synthesizes information from related compounds and general principles of nitrosamine chemistry to provide a predictive framework for its behavior.

Chemical Profile of N-Nitroso Epinephrine

Identifier	Value
Chemical Name	(R)-N-(2-(3,4-Dihydroxyphenyl)-2-hydroxyethyl)-N-methylnitrous amide
Synonyms	N-Nitroso Racepinephrine
Molecular Formula	C ₉ H ₁₂ N ₂ O ₄
Molecular Weight	212.20 g/mol
CAS Number	3006789-99-4
Chemical Structure	(See Diagram 1)

Data sourced from PubChem and commercial suppliers of analytical standards.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Predicted Stability and Degradation Pathways

While specific stability studies on **N-Nitroso Epinephrine** are not widely published, its stability can be inferred from the known behavior of N-nitrosamines and the degradation pathways of its parent molecule, epinephrine. The primary factors influencing stability are expected to be pH, light, and temperature.

Effect of pH

The stability of N-nitrosamines is highly dependent on pH. In strongly acidic conditions, they can undergo denitrosation, releasing the parent amine and a nitrosating agent. Conversely, some N-nitrosamines exhibit stability in neutral or alkaline conditions. For epinephrine itself, the catechol moiety is highly susceptible to oxidation, a reaction that is favored by increasing pH.[\[13\]](#) It is plausible that **N-Nitroso Epinephrine** would also be susceptible to oxidation at the catechol group, especially under neutral to alkaline conditions. The optimal pH for the stability of epinephrine solutions is in the acidic range, typically between 2.5 and 4.5.[\[14\]](#) It is reasonable to hypothesize that **N-Nitroso Epinephrine** would also exhibit greater stability in this pH range, minimizing both denitrosation and catechol oxidation.

Photostability

Epinephrine is known to be sensitive to light, and its photodegradation can be accelerated by the presence of sulfites, which are common antioxidants in pharmaceutical formulations.[15][16] The photochemical decomposition can lead to the formation of adrenochrome and other colored degradation products.[15][17] N-nitrosamines can also be photolabile, undergoing cleavage of the N-N bond upon exposure to UV radiation. Therefore, it is highly probable that **N-Nitroso Epinephrine** is susceptible to photodegradation, potentially through pathways involving both the nitrosamine and the epinephrine moieties. Protection from light is a critical consideration for any formulation containing this compound.

Thermal Stability

Thermal degradation is another significant pathway for both epinephrine and N-nitrosamines. Studies on epinephrine have shown that it degrades upon exposure to elevated temperatures, with the rate of degradation being dependent on the concentration and formulation.[18][19][20] Some N-nitrosamines can be thermally decomposed, although the temperatures required can vary significantly depending on the structure.[21] Forced degradation studies on epinephrine often employ heat to accelerate the identification of degradation products.[22][23][24] It is expected that **N-Nitroso Epinephrine** will also exhibit limited thermal stability, with degradation likely accelerating at elevated temperatures.

Inferred Degradation Pathways

Based on the known chemistry of epinephrine and N-nitrosamines, the following degradation pathways for **N-Nitroso Epinephrine** can be postulated:

- **Oxidation of the Catechol Moiety:** Similar to epinephrine, the dihydroxybenzene ring is prone to oxidation, especially at higher pH and in the presence of oxygen. This would lead to the formation of ortho-quinone structures, which can further react to form complex colored products like adrenochrome derivatives.
- **Denitrosation:** Under acidic conditions, the N-nitroso group can be cleaved, regenerating epinephrine and releasing nitrous acid.
- **Photolytic Cleavage:** Exposure to light, particularly UV radiation, could lead to the cleavage of the N-N bond, generating radical species that could initiate further degradation reactions.

- Hydrolysis: While less common for N-nitrosamines, hydrolysis of other functional groups under extreme pH and temperature conditions cannot be entirely ruled out.

Data on Epinephrine Stability (as a proxy)

The following tables summarize stability data for epinephrine under various conditions, which can serve as a reference for predicting the behavior of **N-Nitroso Epinephrine**.

Table 1: Stability of Epinephrine Solutions at Different Temperatures

Concentration	Storage Temperature (°C)	Duration	Remaining Concentration (%)	Reference
1:10,000 (0.1 mg/mL)	70 (cyclical heating)	12 weeks	69%	[19]
1:10,000 (0.1 mg/mL)	70 (constant heating)	7 days	0%	[19]
1 mg/mL	2-8	90 days	>90%	[18]
25, 50, 100 µg/mL	4 and 25	30 days	>95%	[25][26]
1 mg/mL in NS	Refrigerated	14 days	Stable	[27]
1 mg/mL in NS	-	90 days	Stable	[28]

Table 2: Effect of pH on Epinephrine Stability

pH Range	Observation	Reference
2.5 - 4.5	Maximum stability	[14]
> 5.5	Increased degradation (oxidation)	[29]
Alkaline (in 8.4% Sodium Bicarbonate)	Slow degradation, ~70-100% remaining at 30 mins	[13]

Experimental Protocols

Investigating the stability and degradation of **N-Nitroso Epinephrine** requires robust analytical methodologies. Forced degradation studies are essential to identify potential degradation products and establish degradation pathways.

Forced Degradation Study Protocol

A typical forced degradation study for a substance like **N-Nitroso Epinephrine** would involve the following conditions:

- Acidic Hydrolysis: 0.1 M HCl at 60°C for 24 hours.
- Basic Hydrolysis: 0.1 M NaOH at 60°C for 24 hours.
- Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
- Thermal Degradation: Solid drug substance at 105°C for 48 hours.
- Photodegradation: Exposure to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter (as per ICH Q1B guidelines).

Samples would be analyzed at appropriate time points using a stability-indicating analytical method.

Analytical Method: Stability-Indicating HPLC-UV

A stability-indicating High-Performance Liquid Chromatography (HPLC) method with UV detection is a common technique for separating and quantifying the parent drug from its degradation products.

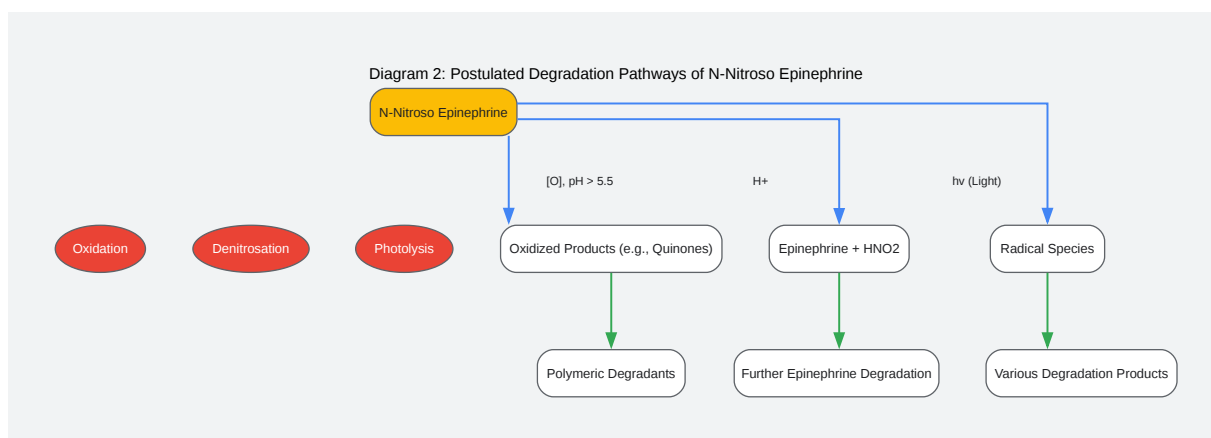
- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 µm).
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., phosphate buffer, pH 3.0) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: 1.0 mL/min.

- Detection Wavelength: UV detection at a wavelength where both the parent compound and potential degradation products have significant absorbance (e.g., 280 nm for the catechol moiety).
- Injection Volume: 20 μ L.
- Column Temperature: 30°C.

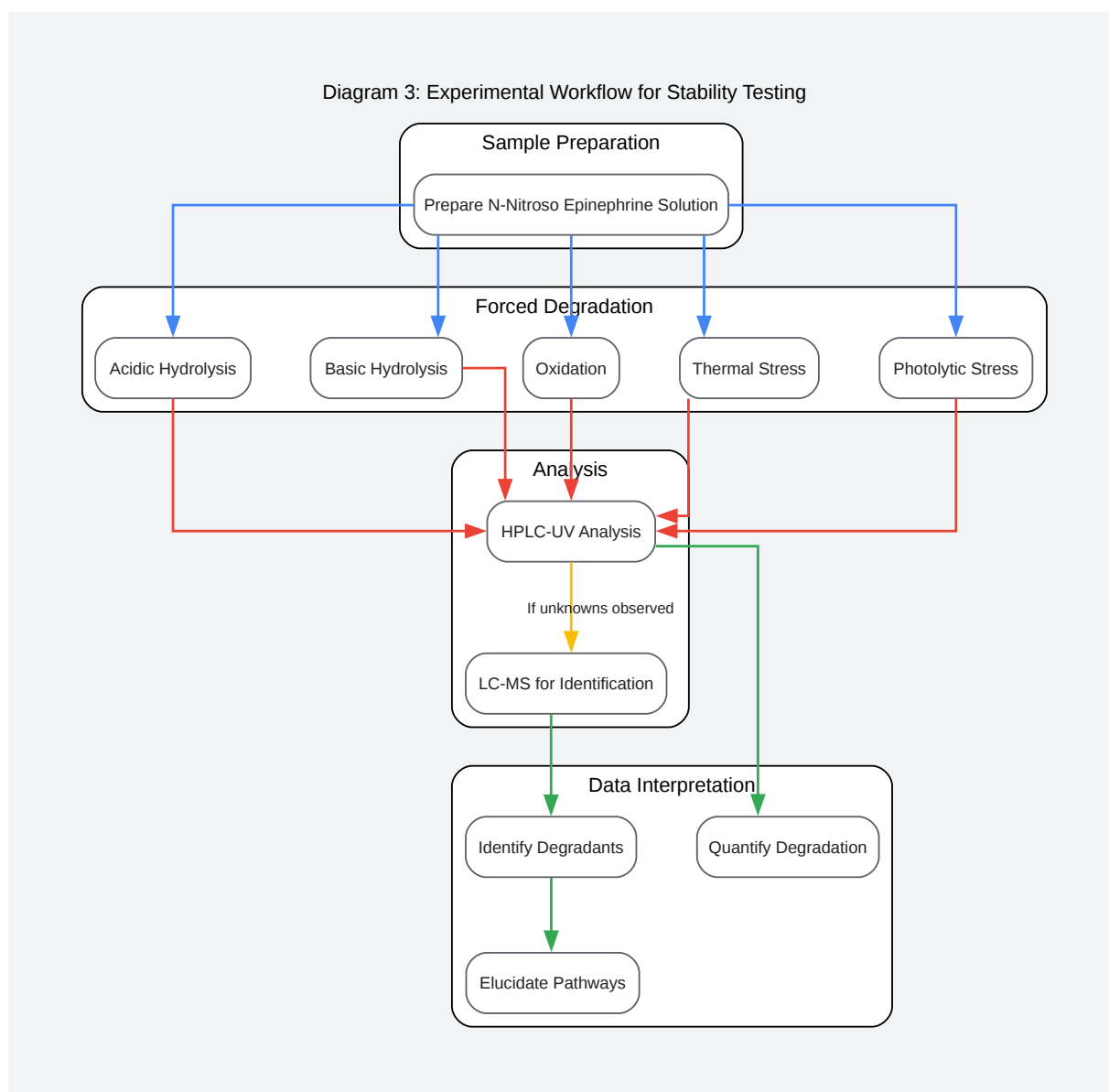
Method validation should be performed according to ICH Q2(R1) guidelines to ensure specificity, linearity, accuracy, precision, and robustness. For identification of unknown degradation products, hyphenated techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) are indispensable.[6][30]

Visualizations

Diagram 1: Chemical Structure of **N-Nitroso Epinephrine**.



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Diagram 2: Postulated Degradation Pathways of **N-Nitroso Epinephrine**.[Click to download full resolution via product page](#)

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